

Technical Data Summary: N,N-Dimethyl-4-(prop-2-en-1-yl)aniline

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Compound of Interest

Compound Name: *n,n*-Dimethyl-4-(prop-2-en-1-yl)aniline

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This document provides the key physicochemical properties of the aromatic amine, **N,N-Dimethyl-4-(prop-2-en-1-yl)aniline**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

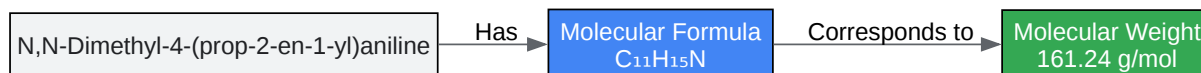
Physicochemical Properties

The fundamental molecular characteristics of **N,N-Dimethyl-4-(prop-2-en-1-yl)aniline** have been determined and are summarized below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₅ N	PubChem[1]
Molecular Weight	161.24 g/mol	ChemicalBook[2], PubChem[1]
Monoisotopic Mass	161.120449483 Da	PubChem[1]
IUPAC Name	N,N-dimethyl-4-prop-2-enylaniline	PubChem[1]
CAS Number	51601-26-4	ChemicalBook[2], PubChem[1]
Synonyms	4-Allyl-N,N-dimethylaniline, N,N-Dimethyl-4-(2-propen-1-yl)benzenamine	ChemicalBook[2], PubChem[1]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name, molecular formula, and the resulting molecular weight, which is a primary identifier for this compound.



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Relationship between chemical name, formula, and molecular weight.

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References

- 1. N,N-Dimethyl-4-(prop-2-en-1-yl)aniline | C₁₁H₁₅N | CID 240318 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. N,N-dimethyl-4-prop-2-enyl-aniline | 51601-26-4 [chemicalbook.com]
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